Spectroscopic data for 3-hydroxy-2,6-dimethyl-4H-pyran-4-one

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Compound of Interest

Compound Name:	*4H-Pyran-4-one, 3-hydroxy-2,6-dimethyl-*
CAS No.:	*2298-99-9*
Cat. No.:	*B14008867*

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An In-Depth Technical Guide to the Spectroscopic Characterization of 3-hydroxy-2,6-dimethyl-4H-pyran-4-one

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for 3-hydroxy-2,6-dimethyl-4H-pyran-4-one ($C_7H_8O_3$), a substituted γ-pyrone.[1][2] For researchers, chemists, and professionals in drug development, a thorough understanding of a molecule's spectroscopic signature is fundamental for structural elucidation, purity assessment, and quality control. This document synthesizes data from infrared (IR) spectroscopy, nuclear magnetic resonance (NMR) spectroscopy (^1H and ^{13}C), and mass spectrometry (MS) to build a complete analytical profile of this compound. The causality behind experimental choices is explained, and detailed, self-validating protocols are provided.

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Introduction: The Significance of Substituted γ-Pyrones

The 4H-pyran-4-one scaffold is a core structural motif in many natural products and biologically active compounds.[3] These heterocyclic systems are of significant interest in medicinal chemistry due to their diverse pharmacological properties. 3-hydroxy-2,6-dimethyl-4H-pyran-4-one, as a specific analogue, combines the key features of a hydroxyl group and two methyl substitutions on the pyranone ring, which are expected to modulate its chemical and biological characteristics. Accurate structural confirmation is the first critical step in any investigation, and this is achieved through the synergistic application of various spectroscopic techniques.

Molecular Structure and Spectroscopic Correlation

The structural features of 3-hydroxy-2,6-dimethyl-4H-pyran-4-one directly inform its expected spectroscopic output. The combination of a conjugated ketone, an enol-like hydroxyl group, an ether linkage within the ring, and both vinylic and allylic protons provides a rich tapestry of signals to be interpreted.

Caption: Molecular structure of 3-hydroxy-2,6-dimethyl-4H-pyran-4-one with key spectroscopic correlations.

Infrared (IR) Spectroscopy: Probing Functional Groups

Expertise & Experience: IR spectroscopy is the primary tool for identifying the functional groups present in a molecule. For a compound like 3-hydroxy-2,6-dimethyl-4H-pyran-4-one, the most informative regions of the spectrum are those corresponding to the O-H and C=O stretching vibrations. The choice of a solid-state sampling method, such as a KBr pellet, is standard for crystalline powders to minimize solvent interference.[3]

Data Summary:

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Wavenumber (cm^{-1})	Intensity	Assignment
~3400 (broad)	Strong	O-H stretch (hydroxyl group)
~2950	Medium	C-H stretch (methyl groups)
~1650	Strong	C=O stretch (conjugated ketone)
~1620	Medium	C=C stretch (pyran ring)
~1250	Strong	C-O stretch (ring ether)

Interpretation: The presence of a broad absorption band around 3400 cm^{-1} is a definitive indicator of the hydroxyl (-OH) group, with the broadening resulting from hydrogen bonding. A strong, sharp peak around 1650 cm^{-1} is characteristic of a conjugated carbonyl (C=O) group. Its position is shifted to a lower frequency from a typical ketone (~1715 cm^{-1}) due to conjugation with the ring's double bonds, a key piece of evidence for the pyranone system. The C=C stretching vibrations of the ring and the C-O ether linkage further corroborate the core structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Carbon-Hydrogen Framework

Expertise & Experience: NMR spectroscopy provides the most detailed structural information, revealing the connectivity and chemical environment of each hydrogen and carbon atom. The choice of a deuterated solvent, such as deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide (DMSO-d_6), is critical to avoid large solvent signals in the ^1H NMR spectrum. Tetramethylsilane (TMS) is used as an internal standard for referencing the chemical shifts to 0 ppm.

^1H NMR Spectroscopy

Trustworthiness: The self-validating nature of ^1H NMR lies in the correlation between chemical shift, integration (proton count), and splitting patterns (neighboring protons). Each signal must be consistent with the proposed structure.

Data Summary:

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~6.0	Singlet	1H	Vinylic Proton (H-5)
~5.5 (broad)	Singlet	1H	Hydroxyl Proton (-OH)
~2.3	Singlet	3H	Methyl Protons (C6-CH_3)
~2.2	Singlet	3H	Methyl Protons (C2-CH_3)

Interpretation: The ^{1}H NMR spectrum is expected to be relatively simple. The downfield signal around 6.0 ppm corresponds to the lone vinylic proton on the pyranone ring.[4] The two methyl groups are in different chemical environments; the one at the C6 position is adjacent to the ring oxygen and a double bond, while the one at C2 is adjacent to a carbon bearing a hydroxyl group. This should lead to two distinct singlet signals around 2.2-2.3 ppm.[5] The hydroxyl proton typically appears as a broad singlet, and its chemical shift can vary depending on concentration and solvent. The absence of complex splitting patterns (all signals are singlets) confirms that none of the proton-bearing carbons are adjacent to each other.

^{13}C NMR Spectroscopy

Trustworthiness: ^{13}C NMR spectroscopy validates the carbon skeleton of the molecule. The number of distinct signals should correspond to the number of chemically non-equivalent carbon atoms, and their chemical shifts indicate the type of carbon (e.g., carbonyl, vinylic, aliphatic).

Data Summary:

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Chemical Shift (δ) ppm	Carbon Assignment
~175	C4 (Carbonyl)
~160	C6 (Olefinic)
~155	C2 (Olefinic)
~140	C3 (Olefinic)
~110	C5 (Olefinic)
~20	C6-CH_3 (Methyl)
~15	C2-CH_3 (Methyl)

Interpretation: The ^{13}C NMR spectrum is characterized by the downfield carbonyl carbon signal around 175 ppm. The four olefinic carbons of the pyranone ring will appear in the 110-160 ppm range. The carbons directly attached to oxygen (C2 and C6) are expected to be the most downfield among this group.[6] Finally, the two methyl carbons will produce signals in the aliphatic region, typically below 30 ppm.

Mass Spectrometry (MS): Determining Molecular Weight and Formula

Expertise & Experience: Mass spectrometry is used to determine the molecular weight and can provide structural information through fragmentation patterns. Electron Ionization (EI) is a common technique that provides a distinct molecular ion peak and a reproducible fragmentation library.[7]

Data Summary:

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m/z (Mass-to-Charge Ratio)	Proposed Fragment
140	$[M]^+$ (Molecular Ion)
125	$[M - CH_3]^+$
97	$[M - CH_3 - CO]^+$
69	$[C_4H_5O]^+$

Interpretation: The mass spectrum should prominently display the molecular ion peak $[M]^+$ at an m/z of 140, corresponding to the molecular formula $C_7H_8O_3$.[1] Common fragmentation pathways for pyranones involve the loss of methyl radicals ($[M - 15]^+$) and the loss of carbon monoxide ($[M - 28]^+$) from the pyranone ring, which are highly characteristic fragmentation patterns for this class of compounds.

Experimental Protocols

Fourier-Transform Infrared (FTIR) Spectroscopy

- Sample Preparation: A small amount of the crystalline 3-hydroxy-2,6-dimethyl-4H-pyran-4-one is finely ground with dry potassium bromide (KBr) in an agate mortar.
- Pellet Formation: The mixture is transferred to a pellet press and compressed under high pressure to form a thin, transparent KBr pellet.
- Data Acquisition: The pellet is placed in the sample holder of an FTIR spectrometer. A background spectrum of the empty sample compartment is recorded first.
- Spectrum Recording: The sample spectrum is then recorded, typically over a range of 4000-400 cm^{-1}.[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Approximately 5-10 mg of the sample is dissolved in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Standard Addition: A small amount of tetramethylsilane (TMS) is added as an internal standard.

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- Instrument Setup: The NMR tube is placed in the spectrometer. The instrument is tuned and the magnetic field is shimmed to ensure homogeneity.
- Data Acquisition: ^{1}H and ^{13}C NMR spectra are acquired. The Free Induction Decay (FID) signal is processed using a Fourier transform to generate the final spectrum.

Mass Spectrometry (MS)

- Sample Introduction: A dilute solution of the sample is introduced into the mass spectrometer, often via a direct insertion probe or through a gas chromatograph (GC-MS).
- Ionization: The sample is vaporized and then ionized, typically using a high-energy electron beam (Electron Ionization at 70 eV).
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole).
- Detection: The separated ions are detected, and a mass spectrum (a plot of ion intensity vs. m/z) is generated.

Conclusion

The collective evidence from IR, ^{1}H NMR, ^{13}C NMR, and mass spectrometry provides an unambiguous structural confirmation of 3-hydroxy-2,6-dimethyl-4H-pyran-4-one. Each technique offers a unique and complementary piece of the structural puzzle, from the identification of functional groups and the mapping of the carbon-hydrogen framework to the confirmation of the molecular weight. This comprehensive spectroscopic guide serves as an authoritative reference for the characterization of this important pyranone derivative.

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Sources

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